

What is the chemical structure of Glycine cresol red?

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Compound of Interest

Compound Name: Glycine cresol red

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Glycine Cresol Red: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Glycine cresol red is a specialized derivative of the well-known pH indicator cresol red. By incorporating glycine moieties, this molecule gains enhanced chelating properties, making it a valuable complexometric indicator for the spectrophotometric determination of various metal ions. Its distinct color change upon binding with metal cations allows for sensitive and selective quantification. Beyond its analytical applications in chemistry, **Glycine cresol red** has also found utility as a specialized stain in the field of neurohistology. This technical guide provides an in-depth overview of the chemical structure, properties, and key applications of **Glycine cresol red**, complete with available quantitative data and generalized experimental protocols.

Chemical Structure and Identification

Glycine cresol red is structurally characterized by a cresol red backbone to which two glycine (2-aminoacetic acid) groups are attached. This modification, achieved through a Mannich-type reaction, introduces aminocarboxylate functionalities, which are excellent chelating agents for metal ions.

The systematic IUPAC name for **Glycine cresol red** is N,N'-[(3H-2,1-Benzoxathiole 1,1-dioxide)-3-ylidenebis[(6-hydroxy-5-methyl-3,1-phenylene)methylene]]bisglycine.

The core structure consists of a sultone ring derived from o-cresolsulfonephthalein, which is common to phthalein dyes. The addition of the glycine groups transforms the molecule into a sensitive indicator for metal ions.

Physicochemical Properties

Glycine cresol red is typically available as a sodium salt, which is a conjugated organic dye salt.^[1] The properties of the free acid and its sodium salt are summarized below.

| Property | Value | Reference |
|-----------------------------|---|----------------|
| Chemical Formula | C27H28N2O9S (Acid Form) | |
| C27H27N2NaO9S (Sodium Salt) | ^[1] | |
| Molecular Weight | 556.6 g/mol (Acid Form) | |
| 578.57 g/mol (Sodium Salt) | ^[1] | |
| CAS Number | 4079-10-1 (Acid Form) | |
| 77031-64-2 (Sodium Salt) | ^[1] | |
| Appearance | Red-brown powder or crystals | |
| Solubility | Sparingly soluble in water; soluble in ethanol. The sodium salt is water-soluble. | ^[2] |

Note: Specific quantitative data such as pKa values and absorption maxima for **Glycine cresol red** are not readily available in the literature. For the parent compound, cresol red, the pKa is approximately 1.0 for the first transition (red to yellow) and in the range of 7.2-8.8 for the second transition (yellow to purplish-red).^[2] It is expected that the addition of glycine moieties would influence these values.

Applications

Complexometric Indicator for Metal Ion Determination

The primary application of **Glycine cresol red** is as a complexometric indicator for the spectrophotometric determination of metal ions. The glycine groups form stable colored complexes with various cations, including Al^{3+} , Ga^{3+} , and In^{3+} .^[3] The formation of these complexes results in a distinct color change that can be quantified using a spectrophotometer. This allows for the determination of the concentration of these metal ions in a sample.

A study on the related compound, Semi-Glycinecresol Red, provided insights into the formation of complexes with bivalent metal ions. It was found to form 1:1 and 1:2 (metal:ligand) complexes in alkaline solutions. For instance, with Cu(II) , it forms protonated complexes in weakly acidic media, making it a suitable indicator for copper under these conditions.

Neurohistological Staining

Glycine cresol red has also been utilized as a specialized stain in neurohistology for the pathological examination of nerve tissue and neuroglia.^[4] While the precise mechanism of its staining action in neural tissues is not extensively documented in readily available literature, its application suggests a selective affinity for certain cellular or extracellular components within the nervous system.

Experimental Protocols

General Protocol for Spectrophotometric Determination of Metal Ions

The following is a generalized protocol for the use of **Glycine cresol red** as a complexometric indicator. The optimal pH, wavelength, and concentration of the indicator should be determined empirically for each specific metal ion and experimental setup.

Materials:

- **Glycine cresol red** indicator solution (e.g., 0.1% w/v in ethanol or water for the sodium salt)
- Standard solutions of the metal ion of interest
- Buffer solutions to maintain the desired pH

- Spectrophotometer and cuvettes

Procedure:

- Preparation of a Calibration Curve: a. Prepare a series of standard solutions of the metal ion at known concentrations. b. To each standard, add a fixed amount of **Glycine cresol red** solution and the appropriate buffer to maintain the optimal pH for complex formation. c. Allow the color to develop for a set period. d. Measure the absorbance of each solution at the wavelength of maximum absorbance (λ_{max}) of the metal-indicator complex. e. Plot a graph of absorbance versus metal ion concentration to generate a calibration curve.
- Analysis of an Unknown Sample: a. Prepare the unknown sample in the same manner as the standards, adding the **Glycine cresol red** solution and buffer. b. Measure the absorbance of the sample at the same λ_{max} . c. Determine the concentration of the metal ion in the sample by comparing its absorbance to the calibration curve.

Neurohistological Staining

Detailed protocols for the use of **Glycine cresol red** in neurohistology are not widely available in English literature. Researchers interested in this application are advised to consult specialized neurohistology manuals or the original publication by Panchenko et al. (1997), if accessible. A general approach would likely involve the preparation of a staining solution of **Glycine cresol red**, followed by incubation with fixed and sectioned nerve tissue, and subsequent washing and mounting for microscopic examination.

Synthesis of Glycine Cresol Red

The synthesis of **Glycine cresol red** typically involves a Mannich reaction, where cresol red is reacted with formaldehyde and glycine. This reaction introduces the aminomethyl glycine groups onto the phenolic rings of the cresol red molecule. While detailed industrial synthesis protocols are proprietary, a general laboratory-scale synthesis can be conceptualized as follows:

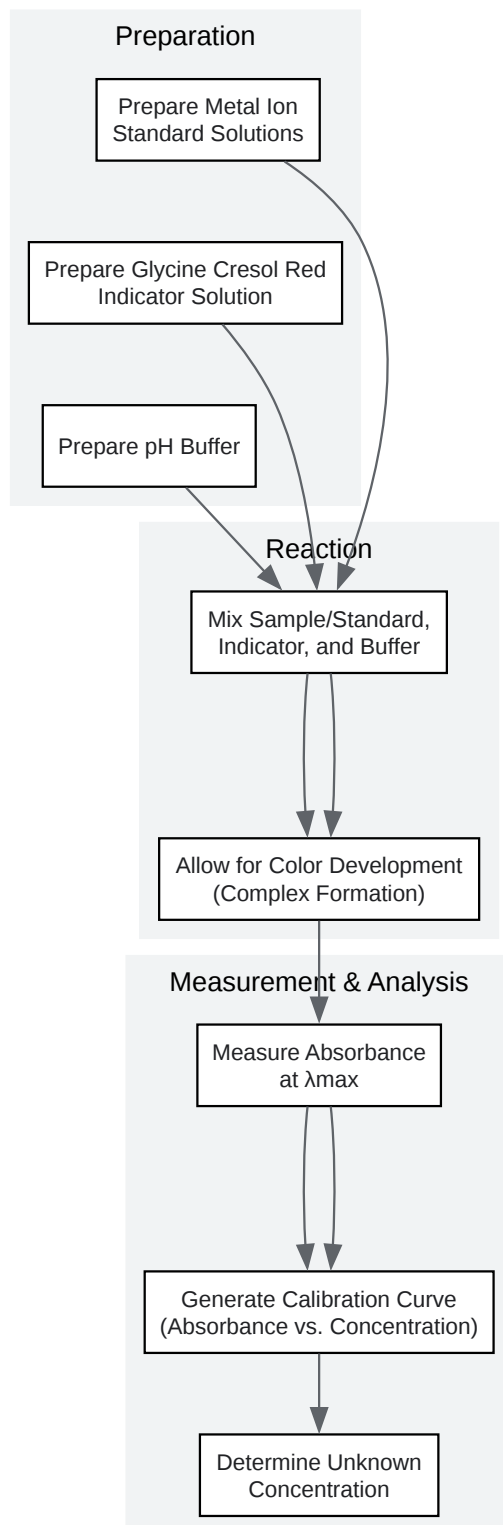
- Cresol red is dissolved in a suitable solvent, such as ethanol.
- An aqueous solution of glycine and formaldehyde is prepared.

- The two solutions are mixed and refluxed for several hours.
- The reaction progress can be monitored by thin-layer chromatography.
- Upon completion, the product can be isolated by precipitation, filtration, and purified by recrystallization.

Visualization of Application

The following diagram illustrates the workflow for the spectrophotometric determination of metal ions using **Glycine cresol red** as a complexometric indicator.

Workflow for Metal Ion Determination using Glycine Cresol Red

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Caption: Workflow for Metal Ion Determination.

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